

Synonyms and alternative names for Benzylidenemalononitrile in chemical literature

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Compound of Interest

Compound Name: *Benzylidenemalononitrile*

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An In-depth Technical Guide to **Benzylidenemalononitrile**: Synonyms, Properties, Synthesis, and Biological Activity

This technical guide provides a comprehensive overview of **Benzylidenemalononitrile** (BMN), a versatile organic compound with significant applications in chemical synthesis and pharmacology. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, physicochemical properties, synthesis protocols, and biological significance.

Synonyms and Alternative Names

Benzylidenemalononitrile is known by a variety of names in chemical literature, which are crucial for comprehensive database searches and literature reviews.

Synonym/Alternative Name	Source
Benzalmalononitrile	[1] [2] [3] [4] [5]
2-Benzylidenemalononitrile	[2] [4] [5]
Benzylidenemalonodinitrile	[3] [4]
(Phenylmethylene)propanedinitrile	[3]
2-benzylidenepropanedinitrile	[3] [4] [6]
beta,beta-Dicyanostyrene	[3]
Dicyanovinylbenzene	[1]
2-Phenyl-1,1-dicyanoethylene	[4]
1,1-dicyano-2-phenylethylene	[4]
2-(phenylmethylene)malononitrile	[4]
Phenylmethylidenemalononitrile	[4]
CS gas precursor	

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Benzylidenemalononitrile**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ N ₂	[1][2][6]
Molecular Weight	154.17 g/mol	[1][3]
Appearance	Slightly yellow needle-like crystalline powder; White to Orange to Green powder to crystal	[1][2][6][7]
Melting Point	82-86 °C	[1][4][7]
Boiling Point	120-125 °C at 0.6 mmHg	[1][4][7]
Density	~1.154 g/cm ³	[4][7]
Solubility	Soluble in methanol, ethanol, acetone, and dichloromethane; limited solubility in water.	[6][7]
Flash Point	138 °C	[4][7]
CAS Number	2700-22-3	[1][2][3]

Experimental Protocols: Synthesis

The primary method for synthesizing **Benzylidenemalononitrile** and its derivatives is the Knoevenagel condensation, which involves the reaction of an aldehyde or ketone with an active methylene compound.[8][9][10]

General Procedure for Alum-Catalyzed Synthesis in Aqueous Medium

This protocol describes a green and efficient synthesis method using alum as a catalyst.[11]

Materials:

- Substituted aromatic aldehydes (1 mmol)
- Malononitrile (1 mmol)

- Alum ($\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$) (20 mol%)
- Water (10 ml)

Procedure:

- In a round-bottom flask, combine the equimolar mixture of the substituted aromatic aldehyde and malononitrile in water.[\[11\]](#)
- Add 20 mol% of alum to the mixture.[\[11\]](#)
- Stir the reaction mixture on a magnetic stirrer at 60°C.[\[11\]](#)
- Monitor the progress of the reaction using Thin-Layer Chromatography (TLC).[\[11\]](#)
- Upon completion, cool the reaction mixture. The product will precipitate out of the water.[\[11\]](#)
- Filter the solid product, wash with water, and dry.[\[12\]](#)
- The crude solid can be recrystallized using a suitable solvent like ethanol or an ethyl acetate/n-hexane mixture for further purification.[\[1\]](#)[\[8\]](#)

Microwave-Assisted Synthesis

This method utilizes microwave irradiation to accelerate the reaction, often leading to shorter reaction times and higher yields.[\[8\]](#)

Materials:

- Aromatic aldehyde (1.222 mmol)
- Malononitrile (1.222 mmol)
- Ammonium acetate (10 mg)

Procedure:

- Mix the aromatic aldehyde and malononitrile in a porcelain dish.[\[8\]](#)

- Add ammonium acetate to the mixture.[8]
- Place the dish in a microwave oven and irradiate at 320 W for 20–50 seconds.[8]
- Monitor the reaction progress by TLC (n-hexane/ethyl acetate, 3:1).[8]
- Recrystallize the resulting crude solid using ethyl acetate and n-hexane to obtain pure crystals of the product.[8]

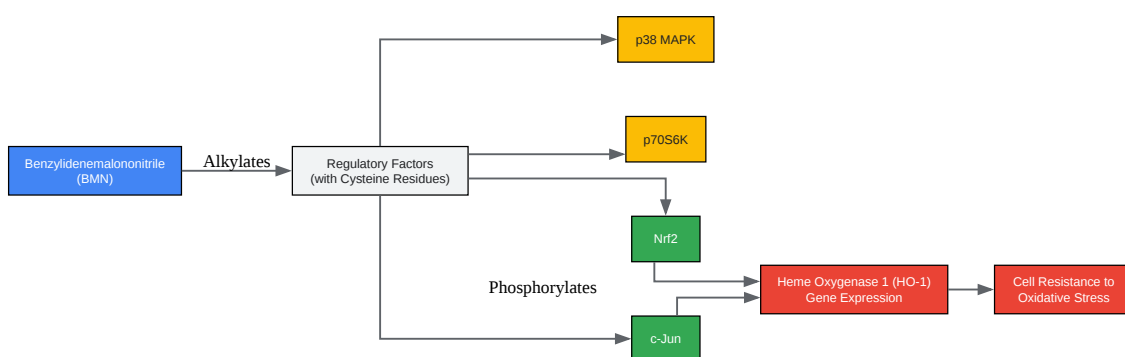
Biological Activity and Signaling Pathways

Benzylidenemalononitrile derivatives are recognized for their diverse biological activities. They have been extensively studied as anticancer, antifungal, and antibacterial agents.[8][13] A significant aspect of their biological function is their role as modulators of cellular signaling pathways, particularly in the context of oxidative stress.[14][15]

Benzylidenemalononitrile compounds are known to be potent tyrosine kinase inhibitors.[14][15] Furthermore, they can activate cellular resistance to oxidative stress by inducing the expression of protective genes like heme oxygenase 1 (HO-1).[14][15] This induction is mediated through the activation of several upstream signaling pathways.[14][15] The magnitude of activation of c-Jun, Nrf2, p38 MAPK, and p70S6K correlates with specific substitution patterns in the BMN structure.[14] The maximal up-regulation of HO-1 by BMNs requires a parallel increase in the cellular levels of Nrf2 and phospho-c-Jun.[14] It is hypothesized that BMNs exert these effects by alkylating sensitive cysteine residues of regulatory factors.[14]

Signaling Pathway Diagram

The following diagram illustrates the proposed mechanism of **Benzylidenemalononitrile**-induced cellular resistance to oxidative stress.



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Caption: BMN-induced activation of signaling pathways leading to cellular resistance to oxidative stress.

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